

# Personal protective equipment for handling L-Tyrosine-d2-1

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## Compound of Interest

Compound Name: L-Tyrosine-d2-1

Cat. No.: B1588921

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## Essential Safety and Handling Guide for L-Tyrosine-d2-1

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This guide provides critical safety and logistical information for the handling and disposal of **L-Tyrosine-d2-1**, a deuterated form of the non-essential amino acid L-Tyrosine. While a specific Safety Data Sheet (SDS) for **L-Tyrosine-d2-1** is not readily available, this document compiles data from the SDS of the closely related L-Tyrosine-d2 and the parent compound L-Tyrosine, along with best practices for handling deuterated compounds.

## Hazard Summary

**L-Tyrosine-d2-1** is classified as a hazardous substance. Based on the available data for L-Tyrosine-d2, the primary hazards are:

- Skin Corrosion/Irritation (Category 2)[1]
- Serious Eye Damage/Eye Irritation (Category 2A)[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[1][2][3]

Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory to ensure personnel safety.

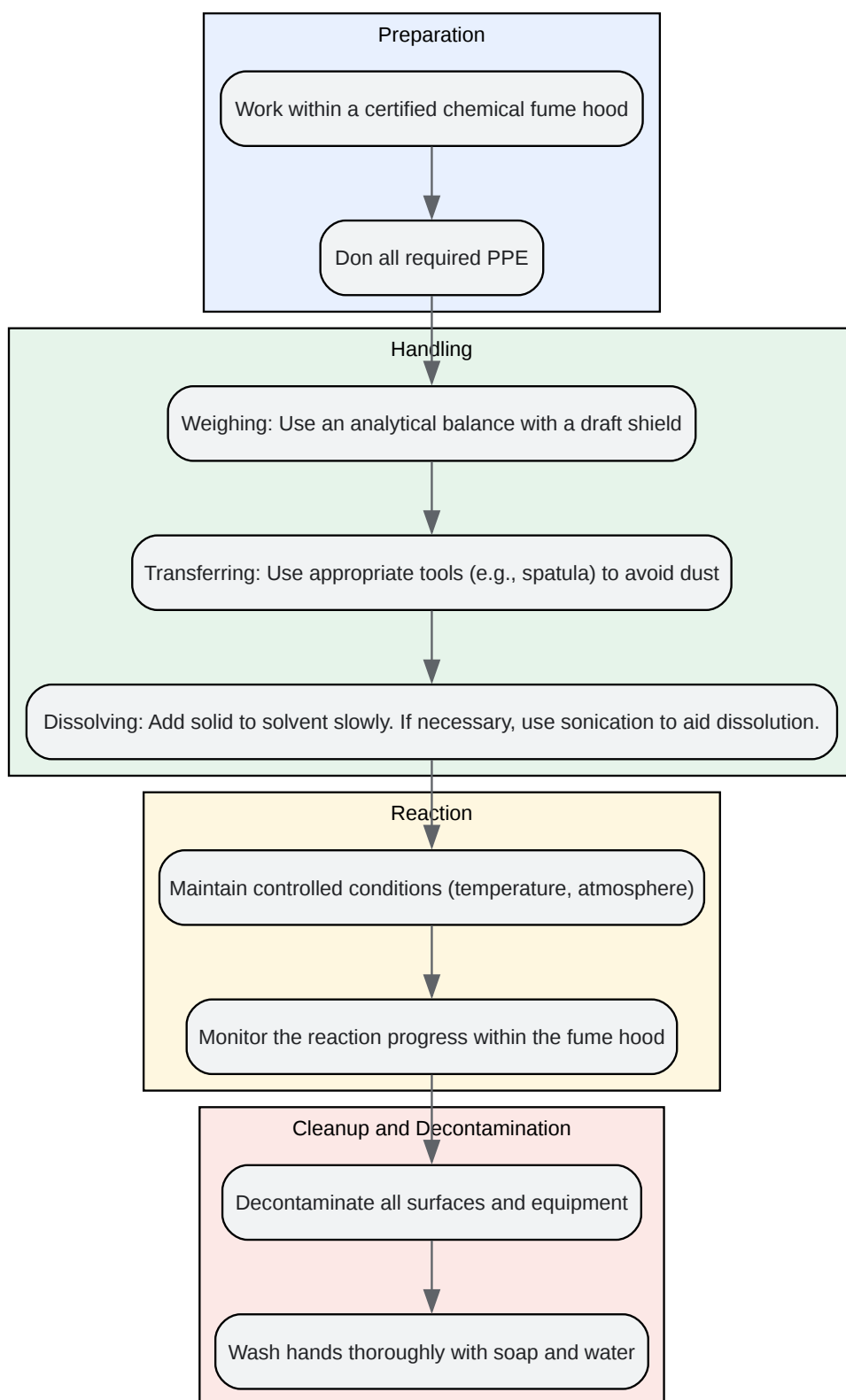
## Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **L-Tyrosine-d2-1**.

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Must meet ANSI Z.87.1 standard. A face shield should be worn over safety glasses if there is a splash hazard. <a href="#">[4]</a> <a href="#">[5]</a>
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. <a href="#">[4]</a> <a href="#">[6]</a>
Skin and Body Protection	Laboratory coat	A flame-resistant lab coat, fully buttoned, is required to protect against skin contact. <a href="#">[4]</a> <a href="#">[6]</a>
Full-length pants and closed-toe shoes	Pants should be made of a non-synthetic material like cotton. Shoes must cover the entire foot. <a href="#">[4]</a>	
Respiratory Protection	Air-purifying respirator	Use a NIOSH-approved respirator with an appropriate cartridge if working outside of a certified chemical fume hood or if dust may be generated. <a href="#">[4]</a>

## Operational Plan for Safe Handling

A systematic approach is crucial to minimize exposure to **L-Tyrosine-d2-1**.



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Workflow for safely handling **L-Tyrosine-d2-1**.

- Preparation: Always work within a certified chemical fume hood to minimize inhalation exposure. Before handling the chemical, ensure all required PPE is correctly worn.[4]
- Handling:
  - To prevent isotopic exchange and maintain the integrity of the deuterated compound, handle **L-Tyrosine-d2-1** under an inert atmosphere, such as dry nitrogen or argon, whenever possible.[7][8][9]
  - Avoid creating dust when handling the solid material.[4] Use appropriate tools like a spatula or powder funnel for transfers.[4]
  - When preparing solutions, allow the compound to equilibrate to room temperature before opening to prevent condensation.[7]
- Reaction: Maintain controlled conditions throughout the reaction process and keep the reaction setup within the fume hood.
- Cleanup and Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical. Wash hands thoroughly with soap and water after handling.[4]

## Disposal Plan

Proper disposal of **L-Tyrosine-d2-1** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Solid Chemical Waste	Collect in a designated, labeled, and sealed hazardous waste container.
Contaminated Solvents	Collect in a designated, labeled, and sealed hazardous waste container for halogenated or non-halogenated solvents, as appropriate.[4]
Empty Containers	Rinse the container three times with a suitable solvent. Collect the rinsate as hazardous waste. Dispose of the rinsed container according to institutional guidelines.[4]
Contaminated PPE	Dispose of contaminated gloves and other disposable PPE in the designated solid hazardous waste container.

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